Application Note: Scalable Production of 4-Methoxy-4-vinyltetrahydro-2H-pyran

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*4-Methoxy-4-vinyltetrahydro-2h-pyran*
CAS No.:	*761411-16-9*
Cat. No.:	*B3153579*

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Executive Summary

4-Methoxy-4-vinyltetrahydro-2H-pyran is a functionalized tetrahydropyran derivative featuring a quaternary center substituted with a vinyl group and a methoxy moiety. It serves as a valuable building block in the synthesis of complex pharmaceutical intermediates and fragrance compounds (e.g., rose oxide analogs).

This protocol outlines a robust, two-step synthesis starting from commercially available tetrahydro-4H-pyran-4-one.

- Nucleophilic Addition: Reaction with vinylmagnesium bromide to yield 4-vinyltetrahydro-2H-pyran-4-ol.
- O-Methylation: Etherification of the tertiary alcohol using Sodium Hydride (NaH) and Methyl Iodide (MeI).

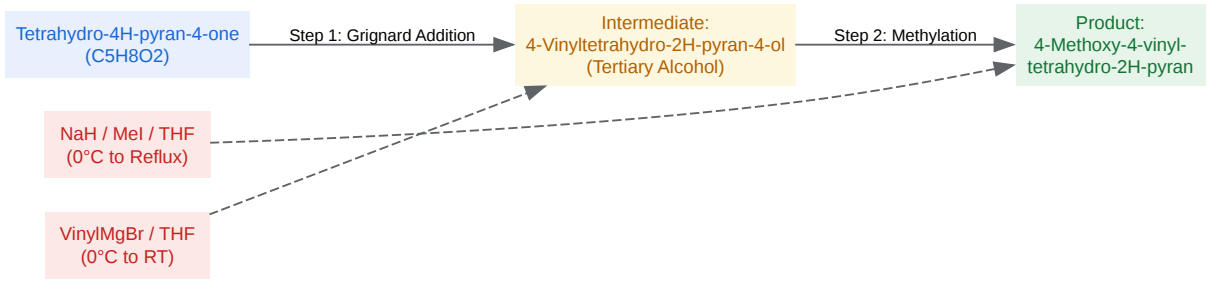
Key Advantages of this Route:

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- Atom Economy: Direct installation of functionality with minimal byproduct formation.
- Scalability: Uses standard industrial reagents (Grignard, NaH).
- Purity: The intermediate alcohol can be purified by crystallization or distillation, ensuring high quality for the final step.

Reaction Scheme & Mechanism

The synthesis relies on the high nucleophilicity of the vinyl Grignard reagent and the irreversible deprotonation of the resulting tertiary alcohol.



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Figure 1: Synthetic pathway from tetrahydro-4H-pyran-4-one to the target ether.[1]

Process Safety Assessment (Critical)

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Hazard Class	Risk Factor	Mitigation Strategy
Exothermicity	Grignard formation and addition are highly exothermic.	Controlled addition rates; active cooling (chiller); temperature monitoring.
Flammability	Vinylmagnesium bromide (in THF) and Hydrogen gas (H2) evolution.	Inert atmosphere (or Ar); proper venting; grounding of equipment.
Toxicity	Methyl Iodide (MeI) is a suspected carcinogen and neurotoxin.	Use in a closed system or fume hood; double-gloving; consider in situ quenching.
Reactivity	NaH reacts violently with moisture, releasing H2.	Use mineral oil dispersion; dry solvents (KF < 100 ppm); inert atmosphere.

Detailed Experimental Protocols

Step 1: Synthesis of 4-Vinyltetrahydro-2H-pyran-4-ol

Reagents:

- Tetrahydro-4H-pyran-4-one (1.0 equiv)
- Vinylmagnesium bromide (1.0 M in THF, 1.2 equiv)
- Anhydrous THF (5-10 volumes)
- Saturated NH4Cl solution (for quench)[2][3]

Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a mechanical stirrer, internal thermometer, and pressure-equalizing addition funnel. Flush with Nitrogen ( ).[4]

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- Charging: Charge the flask with Vinylmagnesium bromide solution (1.2 equiv).[3] Cool the solution to 0°C using an ice/salt bath or chiller.
- Addition: Dissolve Tetrahydro-4H-pyran-4-one in anhydrous THF (2 volumes). Add this solution dropwise to the Grignard reagent over 60–90 minutes.
  - Critical Parameter: Maintain internal temperature < 10°C to prevent side reactions.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor consumption of ketone by TLC (SiO2, 30% EtOAc/Hexane) or GC-MS.
- Quench: Cool the mixture back to 0°C. Carefully add saturated NH4Cl solution. Caution: Exothermic and gas evolution.
- Workup: Extract the aqueous layer with EtOAc (3x). Combine organics, wash with brine, dry over MgSO4, and concentrate under reduced pressure.
- Purification: The crude tertiary alcohol is typically pure enough (>90%) for the next step. If necessary, purify by vacuum distillation (bp ~85-90°C @ 10 mmHg).

Step 2: Methylation to **4-Methoxy-4-vinyltetrahydro-2H-pyran**

Reagents:

- 4-Vinyltetrahydro-2H-pyran-4-ol (1.0 equiv)
- Sodium Hydride (60% in oil, 1.5 equiv)
- Methyl Iodide (MeI) (1.5 - 2.0 equiv)
- Anhydrous THF (10 volumes) or THF/DMF (9:1 for faster rates)

Protocol:

- Setup: Use a clean, dry reactor with efficient stirring and a reflux condenser. Maintain inert atmosphere (

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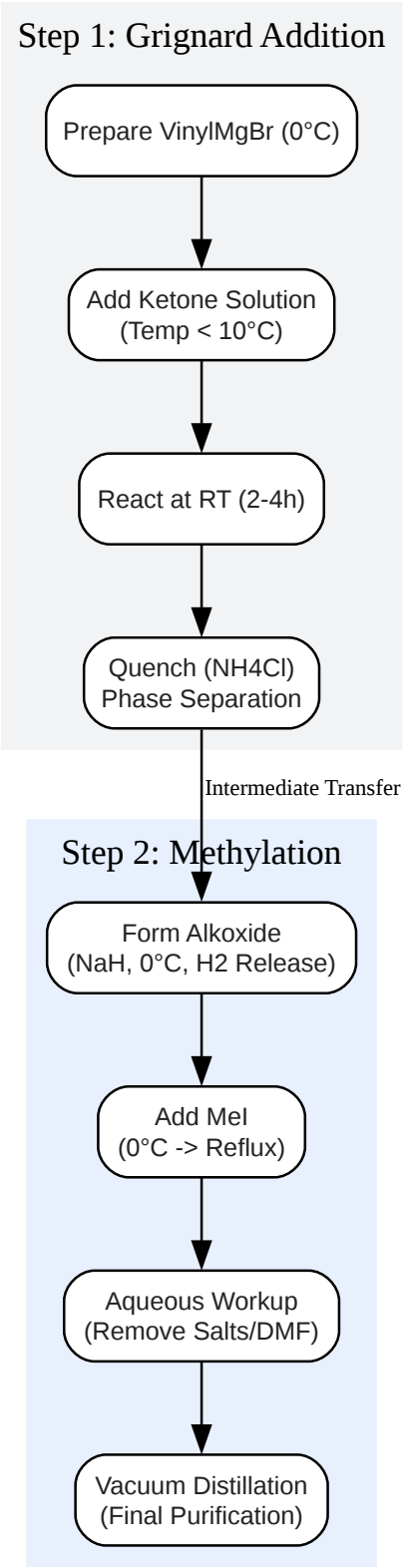
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- Deprotonation: Suspend NaH (1.5 equiv) in anhydrous THF at 0°C. Add a solution of 4-Vinyltetrahydro-2H-pyran-4-ol (1.0 equiv) in THF dropwise.
  - Observation: Vigorous

    evolution. Vent safely.
  - Time: Stir at 0°C to RT for 1 hour to ensure complete alkoxide formation.
- Methylation: Cool to 0°C. Add Methyl Iodide (1.5 equiv) dropwise.
  - Note: MeI is volatile; ensure condenser is efficient (coolant < -10°C recommended).
- Completion: Warm to RT and stir overnight (12-16h). If reaction is sluggish (common for tertiary alcohols), heat to mild reflux (40-50°C) for 4 hours.
- Quench: Cool to 0°C. Slowly add water or MeOH to destroy excess NaH/MeI.
- Workup: Dilute with water and extract with Et2O or MTBE. Wash organics with water (to remove DMF if used) and brine.
- Purification: Distill the crude oil under vacuum.
  - Target Product: Colorless liquid.
  - Boiling Point: Est. 60–70°C @ 15 mmHg.

Process Workflow & Logic

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Figure 2: Operational workflow for the two-stage synthesis.

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Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (Step 1)	Moisture in THF; Grignard degradation.	Ensure THF is distilled/dried (KF < 50 ppm). Titrate Grignard before use.
Incomplete Methylation	Steric hindrance of tertiary alcohol.	Add 10% DMF as co-solvent to increase nucleophilicity. Increase MeI to 2.0 equiv.
Elimination Product	High temperature during methylation.	Keep reaction temp < 50°C. Avoid strong heating if possible.
Polymerization	Vinyl group reacting.[4][5]	Add radical inhibitor (e.g., BHT, 100 ppm) to the distillation pot.

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